

Personal protective equipment for handling 3-Fluoropyridin-4-ol

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Compound of Interest

Compound Name: 3-Fluoropyridin-4-ol

Cat. No.: B1302951

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Essential Safety and Handling Guide for 3-Fluoropyridin-4-ol

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **3-Fluoropyridin-4-ol**. Adherence to these procedures is vital for ensuring a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **3-Fluoropyridin-4-ol** is not readily available, data from structurally similar compounds, such as 3-Fluoropyridine and (3-Fluoropyridin-4-YL)methanamine dihydrochloride, indicate significant potential hazards. These include causing severe skin burns, eye damage, and respiratory irritation.^{[1][2]} Therefore, a stringent personal protective equipment (PPE) plan is mandatory for all personnel handling this compound.

Quantitative Data Summary

Parameter	Value	Source
Flash Point (3-Fluoropyridine)	13 °C / 55.4 °F (closed cup)[2]	Fisher Scientific, Sigma-Aldrich
Boiling Point (3-Fluoropyridine)	107 - 108 °C @ 760 mmHg[2]	Fisher Scientific, Sigma-Aldrich
Occupational Exposure Limits (OSHA PEL, NIOSH REL, ACGIH TLV)	Not available for 3- Fluoropyridin-4-ol or its close analogues.[1]	AK Scientific, Inc.

Recommended Personal Protective Equipment (PPE)

Task	Required PPE
Weighing and Preparing Solutions	Chemical splash goggles, face shield, nitrile or neoprene gloves, laboratory coat.[3]
Conducting Reactions	Chemical splash goggles, face shield, nitrile or neoprene gloves, chemical-resistant apron over a laboratory coat.[3] Operations should be conducted in a certified chemical fume hood.[3]
Handling Spills	Positive-pressure, self-contained breathing apparatus (SCBA), fully encapsulating chemical protective suit, inner and outer chemical-resistant gloves.
Waste Disposal	Chemical splash goggles, nitrile or neoprene gloves, laboratory coat.[3]

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- All work with **3-Fluoropyridin-4-ol** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood to keep airborne concentrations low.[1][3]

- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[\[1\]](#)
- Before handling, wash hands thoroughly. Avoid contact with skin, eyes, and clothing.[\[1\]](#)

2. Weighing and Transfer:

- Wear the appropriate PPE as outlined in the table above.
- Handle the compound in a manner that minimizes dust generation and accumulation.[\[1\]](#)
- Use non-sparking tools and take precautionary measures against static discharge, as related compounds are flammable.[\[2\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)[\[2\]](#)

3. Conducting Reactions:

- Set up all apparatus within the chemical fume hood.
- Wear the specified PPE for conducting reactions.
- Avoid heating the compound near open flames or other ignition sources.[\[2\]](#)
- After handling, wash hands and any exposed skin thoroughly.[\[2\]](#)

Emergency Procedures

In the event of an accidental exposure, immediate action is critical.

First Aid Measures

Exposure Route	First Aid Procedure
Skin Contact	Immediately flush the skin with running water for at least 15 minutes while removing all contaminated clothing and shoes. [1] Seek immediate medical attention. [1] Wash contaminated clothing before reuse. [1]
Eye Contact	Immediately flush the open eyes with plenty of water for at least 15 minutes. [1] Remove contact lenses if present and easy to do so. [1] Continue rinsing and seek immediate medical attention. [1]
Inhalation	Move the exposed person to fresh air at once. [4] If breathing has stopped or is difficult, provide artificial respiration or oxygen. [1] [4] Keep the person warm and at rest. [4] Seek immediate medical attention. [1] [4]
Ingestion	Do NOT induce vomiting. [1] Rinse the mouth with water. [1] Never give anything by mouth to an unconscious person. [1] Seek immediate medical attention. [1]

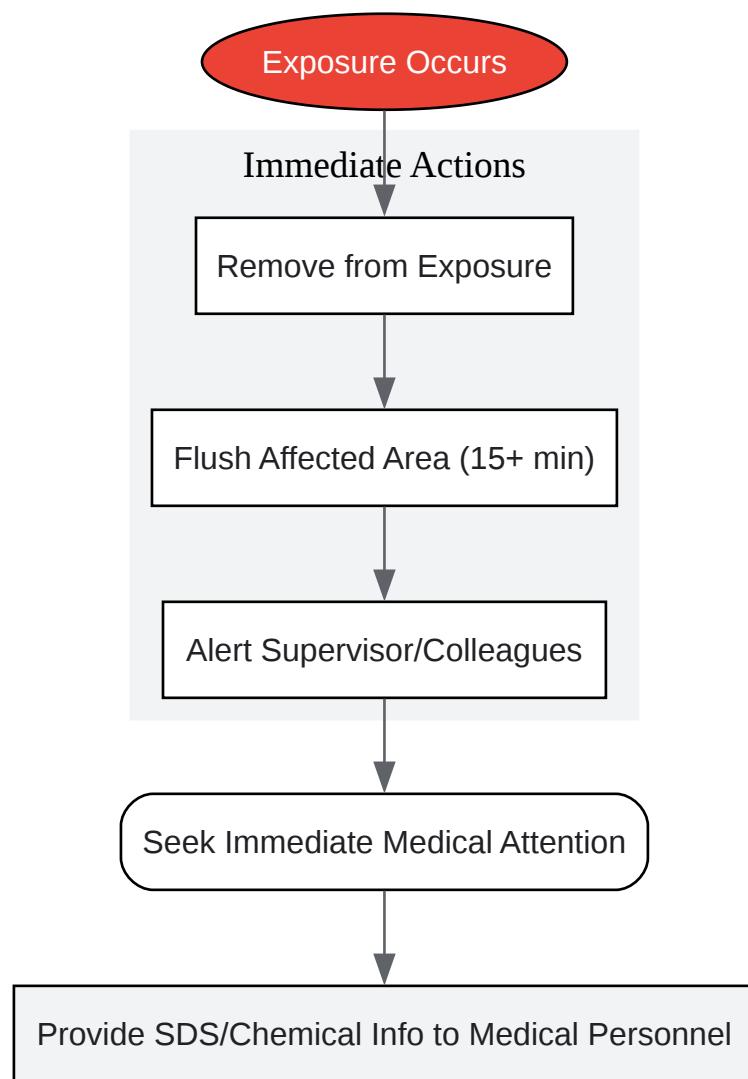
Disposal Plan

All waste containing **3-Fluoropyridin-4-ol** must be treated as hazardous.

- Waste Collection: Collect all waste materials, including empty containers, contaminated PPE, and spill cleanup materials, in a suitable, labeled, and closed container.
- Disposal: Dispose of the contents and container at an approved waste disposal plant.[\[1\]](#)[\[2\]](#) Adhere to all local, state, and federal regulations for hazardous waste disposal.

Visual Workflow Guides

The following diagrams illustrate the standard operating procedures for handling **3-Fluoropyridin-4-ol** and the appropriate emergency response.



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